Introduction: The Role of Deuterated Compounds in Modern Research

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Compound of Interest

Compound Name:	*1-CHLOROHEXANE-D13*
CAS No.:	*1219798-45-4*
Cat. No.:	*B1148803*

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In the landscape of contemporary drug development and analytical science, stable isotope-labeled compounds are indispensable tools. The strategic substitution of hydrogen with its heavier, stable isotope, deuterium, can profoundly influence a molecule's properties in a predictable manner. This guide focuses on **1-CHLOROHEXANE-D13**, the deuterated analog of 1-chlorohexane. While the physical and chemical behaviors of isotopologues are nearly identical, the increased mass of deuterium strengthens the carbon-deuterium (C-D) bond relative to the carbon-hydrogen (C-H) bond. This seemingly subtle alteration, known as the kinetic isotope effect (KIE), provides significant advantages in specific applications. This guide will provide an in-depth overview of the properties of **1-CHLOROHEXANE-D13**, with a primary focus on its application as an internal standard in mass spectrometry for quantitative analysis, a critical process in pharmaceutical research and development.

Physicochemical Properties of 1-CHLOROHEXANE-D13

The fundamental physicochemical properties of **1-CHLOROHEXANE-D13** are detailed below. It is important to note that while some properties are specific to the deuterated form, others,

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such as boiling point and density, are often reported for the non-deuterated analog, 1-chlorohexane, and are expected to be very similar.

Property	Value	Source
Chemical Name	1-Chlorohexane-d13	[1]
CAS Number	1219798-45-4	[1]
Molecular Formula	C6D13Cl	[1]
Molecular Weight	133.7 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Boiling Point	132-136 °C (for 1-chlorohexane)	[4][5]
Density	0.88 g/cm³ at 20 °C (for 1-chlorohexane)	[4][5]
Solubility	Insoluble in water; soluble in most organic solvents.	[3]
Storage	2-8°C Refrigerator	[1]

Core Application: The Gold Standard for Quantitative Analysis

The primary and most critical application of **1-CHLOROHEXANE-D13** in research and drug development is its use as a stable isotope-labeled internal standard (SIL-IS) for quantitative analysis by mass spectrometry (MS).

The Principle of Isotope Dilution Mass Spectrometry

Quantitative analysis of molecules in complex matrices like plasma, urine, or tissue is fraught with challenges, including sample loss during preparation and variations in instrument response due to matrix effects.[6] Isotope dilution mass spectrometry (IDMS) is a powerful technique that mitigates these issues.[6] It involves adding a known quantity of a SIL-IS, such as **1-CHLOROHEXANE-D13**, to the sample at the earliest stage of preparation.[7]

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Because the SIL-IS is chemically identical to the analyte (the non-deuterated compound of interest), it experiences the same sample loss and ionization suppression or enhancement during analysis.[7][8] The mass spectrometer, however, can differentiate between the analyte and the SIL-IS due to their mass difference. By measuring the ratio of the analyte's signal to the SIL-IS's signal, a highly accurate and precise quantification can be achieved, as this ratio remains constant regardless of sample loss or matrix effects.[7]

Why **1-CHLOROHEXANE-D13** is an Ideal Internal Standard

- Co-elution: In chromatographic techniques like Gas Chromatography (GC) or Liquid Chromatography (LC) that are coupled with MS, **1-CHLOROHEXANE-D13** will have nearly identical retention times to the analyte, 1-chlorohexane. This co-elution ensures that both compounds experience the same matrix effects at the same time, leading to more accurate correction.[7]
- Identical Chemical Behavior: Its chemical and physical properties are so similar to the analyte that it behaves identically during extraction, derivatization, and other sample preparation steps.[7]
- Mass Difference: The mass difference between **1-CHLOROHEXANE-D13** and 1-chlorohexane is significant enough to prevent isotopic overlap in the mass spectrum, ensuring clear differentiation and measurement of each compound.
- Absence in Samples: As a synthetic, deuterated compound, it will not be naturally present in biological or environmental samples.[7]

Experimental Workflow for Quantitative Analysis using a SIL-IS

The following diagram illustrates a typical workflow for the quantification of an analyte in a complex matrix using a stable isotope-labeled internal standard.

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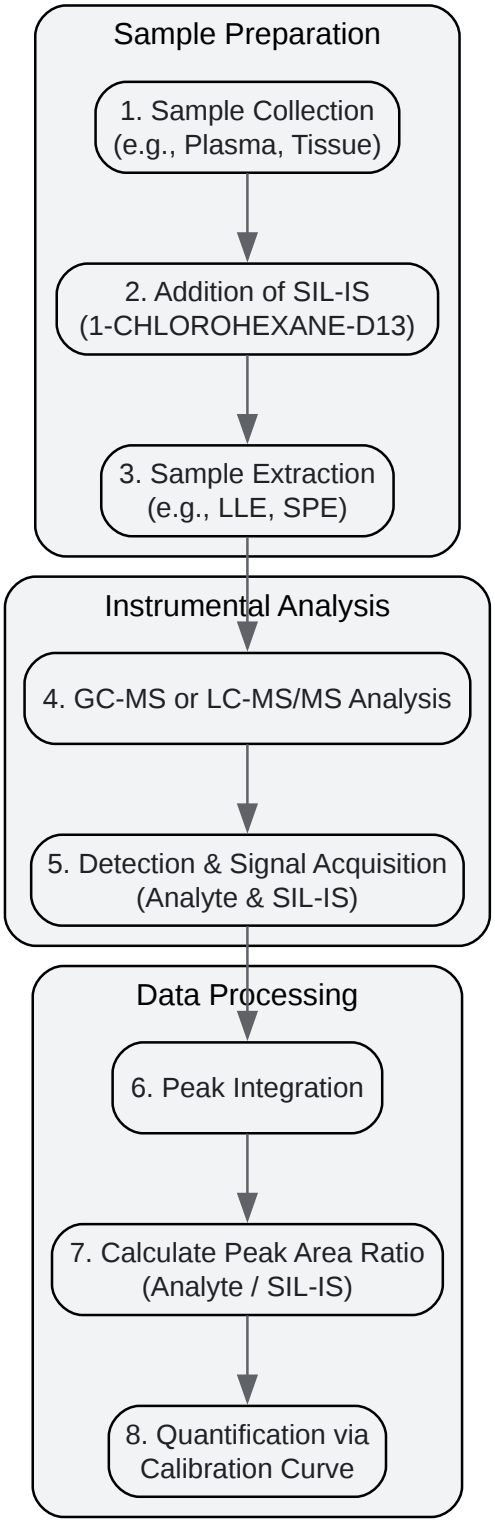
Workflow for Bioanalysis using a SIL-IS



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Caption: A generalized workflow for quantitative analysis using a stable isotope-labeled internal standard.

Experimental Protocol: Quantification of 1-Chlorohexane in a Water Sample by GC-MS

This protocol describes a method for quantifying the volatile organic compound 1-chlorohexane in a water sample using **1-CHLOROHEXANE-D13** as an internal standard. This methodology is relevant for environmental monitoring or process chemistry.

Materials and Reagents

- 1-Chlorohexane (analyte standard)
- **1-CHLOROHEXANE-D13** (internal standard)
- Methanol (HPLC grade)
- Hexane (GC grade)
- Sodium chloride (for salting out)
- 2 mL GC vials with screw caps and septa
- Calibrated micropipettes

Preparation of Standard and Stock Solutions

- Analyte Primary Stock (1 mg/mL): Accurately weigh 10 mg of 1-chlorohexane and dissolve it in 10 mL of methanol in a volumetric flask.
- Internal Standard Stock (100 µg/mL): Accurately weigh 1 mg of **1-CHLOROHEXANE-D13** and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Internal Standard Solution (10 µg/mL): Dilute 1 mL of the IS stock solution to 10 mL with methanol.

Preparation of Calibration Curve Standards

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- Label a series of GC vials (e.g., CAL-1 to CAL-7).
- To each vial, add 1 mL of deionized water.
- Add 10 µL of the Working Internal Standard Solution (10 µg/mL) to each vial. This results in a constant IS concentration of 100 ng/mL.
- Spike each vial with varying amounts of the 1-chlorohexane primary stock or diluted working standards to create a calibration curve (e.g., 1, 5, 10, 50, 100, 250, 500 ng/mL).

Sample Preparation

- For each unknown water sample, place 1 mL into a GC vial.
- Add 10 µL of the Working Internal Standard Solution (10 µg/mL).
- Liquid-Liquid Extraction (LLE):
  - Add approximately 0.3 g of sodium chloride to each vial (calibration standards and samples) to increase the ionic strength of the aqueous phase.
  - Add 500 µL of hexane to each vial.
  - Cap the vials tightly and vortex for 2 minutes to extract the analytes into the hexane layer.
  - Centrifuge for 5 minutes at 3000 rpm to separate the layers.
  - Carefully transfer the upper hexane layer to a new GC vial for analysis.

GC-MS Instrumental Parameters

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A or equivalent
- Column: DB-5ms (30 m x 0.25 mm x 0.25 µm) or similar
- Injection Volume: 1 µL (splitless mode)

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- Inlet Temperature: 250°C
- Oven Program: 40°C for 2 min, ramp at 10°C/min to 150°C, hold for 1 min.
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
  - 1-Chlorohexane: Monitor ions m/z 91 and 93 (for quantification and qualification).
  - **1-CHLOROHEXANE-D13**: Monitor ion m/z 104.

Data Analysis

- Integrate the peak areas for the selected ions for both 1-chlorohexane and **1-CHLOROHEXANE-D13**.
- Calculate the peak area ratio (Area of 1-chlorohexane / Area of **1-CHLOROHEXANE-D13**) for each calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of 1-chlorohexane. Perform a linear regression.
- For the unknown samples, calculate their peak area ratio and determine the concentration of 1-chlorohexane using the regression equation from the calibration curve.

Broader Applications in Drug Development

Beyond its use as an internal standard, the principle of deuteration, as embodied by compounds like **1-CHLOROHEXANE-D13**, has broader implications in drug development.

- Metabolic Fate Studies: Deuterium labeling is a powerful technique for tracing the metabolic pathways of a drug candidate. By tracking the deuterated fragments using mass spectrometry, researchers can identify metabolites with high confidence.[9]

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- The "Deuterium Switch": This strategy involves intentionally replacing hydrogen with deuterium at sites of metabolic vulnerability in a drug molecule. The stronger C-D bond can slow down metabolism, leading to improved pharmacokinetic properties such as a longer half-life, increased drug exposure, and potentially a better safety profile by reducing the formation of reactive metabolites.[10][11] This has led to the development and FDA approval of deuterated drugs like deutetrabenazine.[10][11]

Conclusion

1-CHLOROHEXANE-D13 is more than just a deuterated molecule; it is a high-precision tool that enables researchers and drug development professionals to achieve accurate and reliable quantitative data. Its primary role as a stable isotope-labeled internal standard in mass spectrometry is fundamental to bioanalysis, ensuring that data is robust and reproducible. The principles underlying its application—the kinetic isotope effect and isotope dilution—are foundational concepts that continue to drive innovation in analytical chemistry and pharmaceutical sciences, from routine quantification to the design of next-generation therapeutics.

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